

Personal protective equipment for handling 4-Amino-2-fluorobenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-2-fluorobenzonitrile

Cat. No.: B1273240

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Essential Safety and Handling Guide for 4-Amino-2-fluorobenzonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Amino-2-fluorobenzonitrile** (CAS No. 53312-80-4). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Physical and Chemical Properties

4-Amino-2-fluorobenzonitrile is typically an off-white to yellow powder.^[1] Key physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C ₇ H ₅ FN ₂
Molecular Weight	136.13 g/mol
Boiling Point	288.2 °C
Flash Point	128.1 °C
Density	~1.3 g/cm ³
Vapor Pressure	0.0±0.6 mmHg at 25°C

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is crucial to minimize exposure when handling **4-Amino-2-fluorobenzonitrile**. The following PPE is recommended.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles with a face shield. [4] [5]	Protects against splashes, dust, and unforeseen reactions.
Skin Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended). [4] [5] Disposable lab coat. [5]	Prevents dermal absorption, a potential route of exposure for nitrile compounds. [2] Protects personal clothing from contamination.
Respiratory Protection	NIOSH-approved respirator. [2] [3]	Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust. [6] [7] [8]

Handling and Storage

Handling:

- Avoid all personal contact, including inhalation of dust.[\[9\]](#)
- Wear appropriate personal protective equipment as detailed above.[\[6\]](#)[\[10\]](#)
- Use in a well-ventilated area, preferably under a chemical fume hood.[\[6\]](#)[\[8\]](#)
- Do not eat, drink, or smoke when using this product.[\[6\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[10\]](#)[\[11\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[1][6]
- Keep containers tightly closed.[8][10][11]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[10][11]
- Protect containers against physical damage and check regularly for leaks.[6]

Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[10]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[7][10]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3][7]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[10] Do NOT induce vomiting. [8]

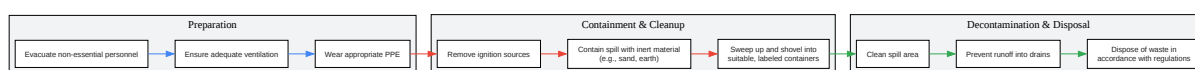
Fire-Fighting Measures:

- Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam to extinguish.
[8]
- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][10]

- Combustible material; containers may explode when heated.[10]
- Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and gaseous hydrogen fluoride (HF).[10][11]

Spill and Disposal Plan

Accidental Release Measures: In the event of a spill, follow the procedural workflow below. Ensure adequate ventilation and wear appropriate PPE. Avoid dust formation.[10]



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Caption: Chemical Spill Response Workflow

Disposal Considerations: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[10] Consult local, regional, and national regulations for proper disposal. Dispose of contents and container to an approved waste disposal plant.[11] It is recommended to bury residue in an authorized landfill or recycle containers where possible.[6]

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Amino-2-fluorobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273240#personal-protective-equipment-for-handling-4-amino-2-fluorobenzonitrile]

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